

Introduction to Methyl 3-ethynylbenzoate

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Compound of Interest

Compound Name: *Methyl 3-ethynylbenzoate*

CAS No.: 10602-06-9

Cat. No.: B077062

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Methyl 3-ethynylbenzoate is an aromatic ester containing a terminal alkyne group. This functional group makes it a valuable synthon, or building block, in organic synthesis. The ethynyl group is particularly reactive and serves as a handle for forming new carbon-carbon bonds through reactions like the Sonogashira coupling, enabling the construction of complex conjugated systems found in many bioactive molecules and pharmaceutical agents.^[1] Given its role as a precursor, the purity of **methyl 3-ethynylbenzoate** is not merely a formality but a critical determinant of success in subsequent synthetic steps.

Physicochemical Properties and Data

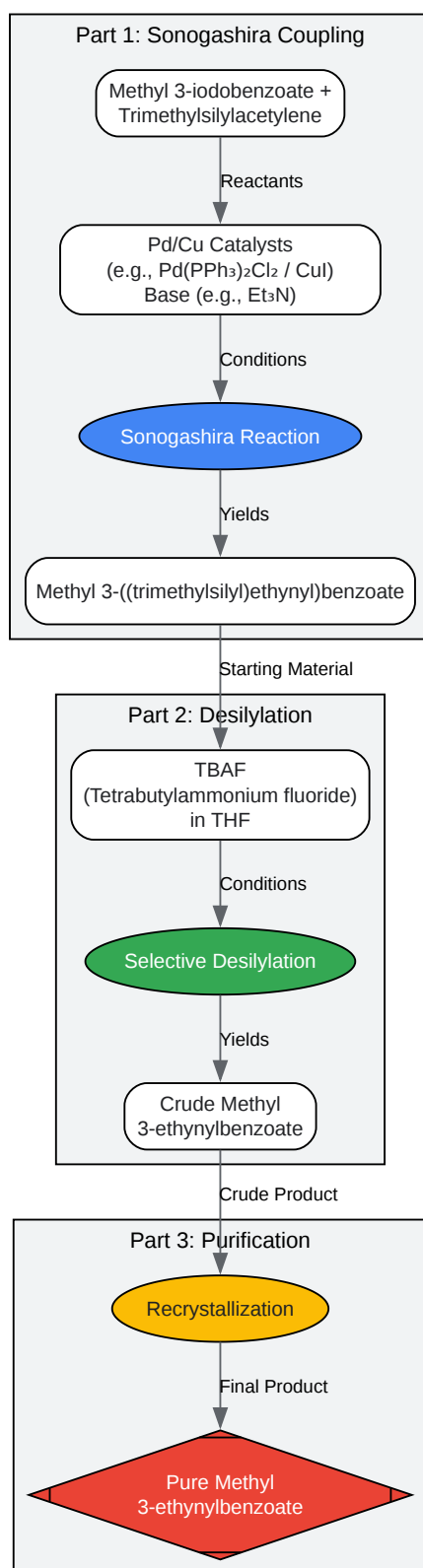
A compound's physical properties are its signature. For a crystalline solid like **methyl 3-ethynylbenzoate**, the melting point is a primary indicator of purity. Impurities introduce defects into the crystal lattice, which weakens the intermolecular forces and typically results in a melting point that is both lowered and broadened.^{[2][3]} A sharp melting range of 0.5–1.0 °C is characteristic of a pure substance.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₂	N/A
Molecular Weight	160.17 g/mol	N/A
Appearance	Pale yellow solid	[4]
CAS Number	31332-33-9	N/A
Reported Melting Point	Not consistently reported in peer-reviewed literature; commercial sources suggest a range around 51-54°C. Experimental verification is strongly recommended.	N/A

Synthesis and Purification Workflow

The reliable synthesis of **methyl 3-ethynylbenzoate** is commonly achieved through a two-step process involving a Sonogashira coupling followed by a selective desilylation. This pathway is advantageous as it utilizes stable precursors and offers high yields.

Diagram: Synthesis Workflow



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Caption: Workflow for the synthesis and purification of **Methyl 3-ethynylbenzoate**.

Experimental Protocol: Synthesis

This protocol is adapted from established methodologies for Sonogashira coupling and desilylation.^{[5][6]}

Part A: Synthesis of Methyl 3-((trimethylsilyl)ethynyl)benzoate

- **Setup:** To a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), add methyl 3-iodobenzoate (1.0 eq), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$, 2-5 mol%), and a copper(I) co-catalyst (e.g., CuI , 2-5 mol%).
- **Solvent and Reagents:** Add anhydrous, degassed solvent such as triethylamine or a mixture of THF/triethylamine. Add trimethylsilylacetylene (approx. 1.1-1.2 eq).
- **Reaction:** Stir the mixture at room temperature or with gentle heating (e.g., 40-50°C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Upon completion, filter the reaction mixture to remove catalyst residues. Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel.
- **Rationale:** The trimethylsilyl group protects the terminal alkyne, preventing self-coupling (Glaser coupling) and ensuring a clean reaction.^[1] The palladium/copper catalytic system is standard for Sonogashira reactions, efficiently forming the C-C bond between the aryl halide and the alkyne.^[1]

Part B: Synthesis of **Methyl 3-ethynylbenzoate**

- **Setup:** Dissolve the purified methyl 3-((trimethylsilyl)ethynyl)benzoate (1.0 eq) in an anhydrous solvent such as tetrahydrofuran (THF) under an inert atmosphere.^[5]
- **Desilylation:** Add a solution of tetrabutylammonium fluoride (TBAF) in THF (approx. 1.1 eq) dropwise at room temperature.^[5]
- **Reaction:** Stir the mixture for 1-2 hours, monitoring by TLC until the starting material is fully consumed.

- **Workup:** Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl). Extract the product with an organic solvent like ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to yield the crude product.^[5]
- **Rationale:** TBAF is a fluoride source that selectively cleaves the silicon-carbon bond without affecting the ester functionality, making it an efficient reagent for this deprotection.^[5]

Experimental Protocol: Purification by Recrystallization

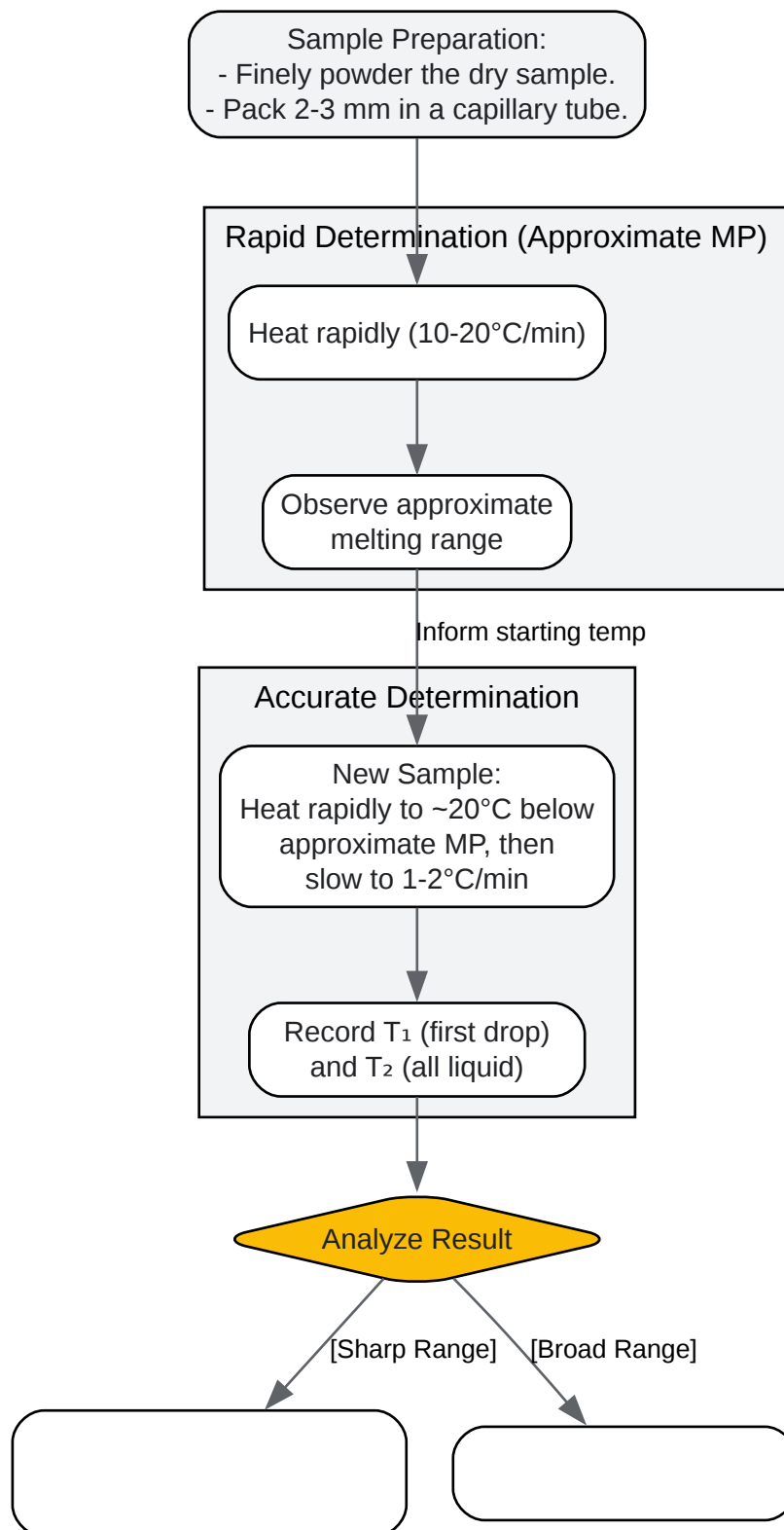
Recrystallization is a powerful technique for purifying solid organic compounds.^{[7][8]} The choice of solvent is critical.

- **Solvent Selection:** The ideal solvent should dissolve the compound poorly at low temperatures but very well at high temperatures. For aromatic esters like **methyl 3-ethynylbenzoate**, solvents like methanol, ethanol, or mixed solvent systems (e.g., ethanol/water) are often suitable.^[9]
- **Dissolution:** Place the crude solid in an Erlenmeyer flask. Add a minimal amount of the chosen recrystallization solvent and heat the mixture to boiling (using a hot plate) while stirring. Continue adding small portions of hot solvent until the solid just dissolves completely.
- **Cooling and Crystallization:** Remove the flask from the heat and allow it to cool slowly to room temperature. Slow cooling encourages the formation of large, pure crystals. Once at room temperature, the flask can be placed in an ice bath to maximize crystal formation.^[8]
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.^[10] Wash the crystals with a small amount of ice-cold solvent to remove any remaining impurities.
- **Drying:** Dry the crystals thoroughly, either under vacuum or in a low-temperature oven, to remove all traces of solvent before characterization.

Melting Point Determination: The Gold Standard of Purity

Accurate melting point determination is a fundamental skill in a synthesis lab. It provides immediate, qualitative data on the purity of a crystalline sample.

Diagram: Melting Point Analysis Workflow



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Caption: Standard workflow for accurate melting point determination.

Step-by-Step Protocol: Melting Point Measurement

- **Sample Preparation:** Ensure the purified **methyl 3-ethynylbenzoate** is completely dry. Finely grind a small amount of the crystals. Jab the open end of a capillary tube into the powder and tap the closed end on a hard surface to pack the solid to a height of 2-3 mm.[\[11\]](#)
- **Rough Measurement:** Place the capillary in a melting point apparatus. Heat rapidly (e.g., 10-20°C per minute) to find an approximate melting range. This saves time and prevents overshooting the melting point during the accurate measurement.[\[3\]](#)
- **Accurate Measurement:** Allow the apparatus to cool. Prepare a new capillary tube. Heat rapidly to about 20°C below the approximate melting point found in the previous step. Then, reduce the heating rate to 1-2°C per minute.
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (T_1). Continue heating slowly and record the temperature at which the last crystal melts into a clear liquid (T_2). The melting range is $T_1 - T_2$.[\[11\]](#)
- **Interpretation:** A sharp range ($\leq 2^\circ\text{C}$) indicates high purity. A broad range ($> 2^\circ\text{C}$) and a value lower than expected suggests the presence of impurities.[\[3\]](#)

Troubleshooting and Further Characterization

If the melting point is broad or depressed, further purification (e.g., a second recrystallization or column chromatography) is necessary. To confirm the identity of the synthesized product, additional analytical techniques are essential:

- **NMR Spectroscopy (^1H and ^{13}C):** Confirms the chemical structure and connectivity of atoms.
- **FTIR Spectroscopy:** Identifies the key functional groups (e.g., the $\text{C}\equiv\text{C}-\text{H}$ stretch of the alkyne, the $\text{C}=\text{O}$ stretch of the ester).
- **Mass Spectrometry (MS):** Determines the molecular weight of the compound, confirming its elemental composition.

By combining a sharp, well-defined melting point with corroborating spectroscopic data, a researcher can be confident in the purity and identity of their synthesized **methyl 3-ethynylbenzoate**, ensuring the integrity of their subsequent research and development efforts.

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